

# 4-Ethylbenzyl alcohol synonyms and identifiers

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## Compound of Interest

Compound Name: 4-Ethylbenzyl alcohol

Cat. No.: B1584531

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## An In-depth Technical Guide to 4-Ethylbenzyl Alcohol

This technical guide provides a comprehensive overview of **4-Ethylbenzyl alcohol**, tailored for researchers, scientists, and professionals in drug development. The document details its chemical identifiers, physicochemical properties, and key chemical transformations.

## Chemical Synonyms and Identifiers

**4-Ethylbenzyl alcohol** is known by several names and is cataloged under various chemical identification systems. These identifiers are crucial for accurate database searches and regulatory compliance.

Identifier Type	Value
Systematic (IUPAC) Name	(4-ethylphenyl)methanol[1][2]
Common Synonyms	p-Ethylbenzyl alcohol[3], Benzenemethanol, 4-ethyl-[2][3], (4-Ethylphenyl)methanol[3][4]
CAS Registry Number	768-59-2[1][2]
PubChem CID	13034[2]
EC Number	212-198-8[2]
InChI	InChI=1S/C9H12O/c1-2-8-3-5-9(7-10)6-4-8/h3-6,10H,2,7H2,1H3[2]
InChIKey	YSLBFFIVJGJBSA-UHFFFAOYSA-N[2]
SMILES	<chem>CCC1=CC=C(C=C1)CO</chem> [2]

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **4-Ethylbenzyl alcohol**. This data is essential for its handling, formulation, and use in experimental settings.

Property	Value
Molecular Formula	C9H12O[1][2]
Molecular Weight	136.19 g/mol [1][2]
Appearance	Colorless to light yellow clear liquid[5][6]
Melting Point	85-86.5 °C[5]
Boiling Point	115-117 °C at 9 mmHg[5][7]
Density	1.028 g/mL at 25 °C[5][7]
Refractive Index	n <sub>20/D</sub> 1.527 (lit.)[5][7]

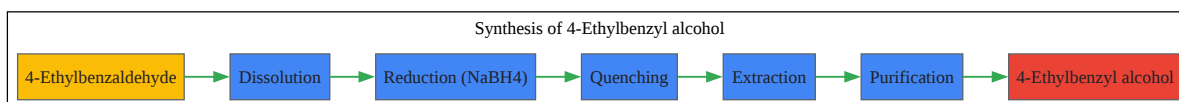
## Synthesis and Reactions

## Synthesis of 4-Ethylbenzyl alcohol

A common method for the synthesis of substituted benzyl alcohols is the reduction of the corresponding benzaldehyde. While a specific detailed protocol for **4-ethylbenzyl alcohol** is not readily available in the searched literature, a general experimental workflow can be described.

### Experimental Protocol: General Reduction of a Benzaldehyde

- **Dissolution:** Dissolve the starting material, 4-ethylbenzaldehyde, in a suitable solvent such as methanol or ethanol in a round-bottom flask equipped with a magnetic stirrer.
- **Reduction:** Cool the solution in an ice bath. Add a reducing agent, such as sodium borohydride ( $\text{NaBH}_4$ ), portion-wise to the stirred solution.
- **Reaction Monitoring:** Monitor the progress of the reaction using thin-layer chromatography (TLC).
- **Quenching:** Once the reaction is complete, slowly add water or a dilute acid to quench the excess reducing agent.
- **Extraction:** Extract the product into an organic solvent like ethyl acetate.
- **Purification:** Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure. The crude product can be further purified by column chromatography.



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General synthesis workflow for **4-Ethylbenzyl alcohol**.

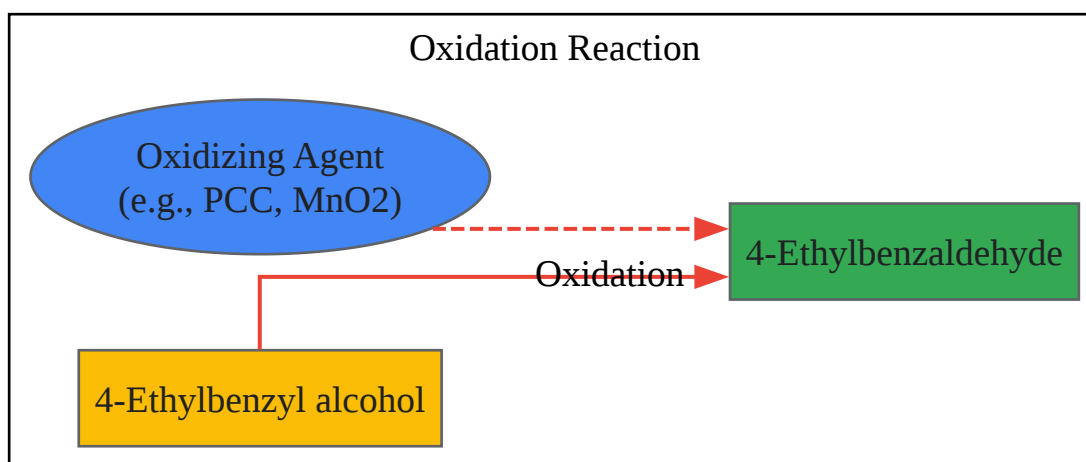
## Key Reactions

Benzyl alcohols, including **4-ethylbenzyl alcohol**, undergo several characteristic reactions, primarily involving the hydroxyl group.

The oxidation of benzyl alcohols to their corresponding aldehydes is a fundamental transformation in organic synthesis. Various oxidizing agents can be employed for this purpose.

### Experimental Protocol: General Oxidation of a Benzyl Alcohol

- Setup: To a stirred solution of **4-ethylbenzyl alcohol** in a suitable solvent (e.g., dichloromethane), add an oxidizing agent such as pyridinium chlorochromate (PCC) or manganese dioxide (MnO<sub>2</sub>).
- Reaction: Allow the reaction to proceed at room temperature, monitoring its progress by TLC.
- Work-up: Upon completion, filter the reaction mixture through a pad of celite or silica gel to remove the oxidant residues.
- Isolation: Concentrate the filtrate under reduced pressure to obtain the crude 4-ethylbenzaldehyde, which can be purified by distillation or chromatography.



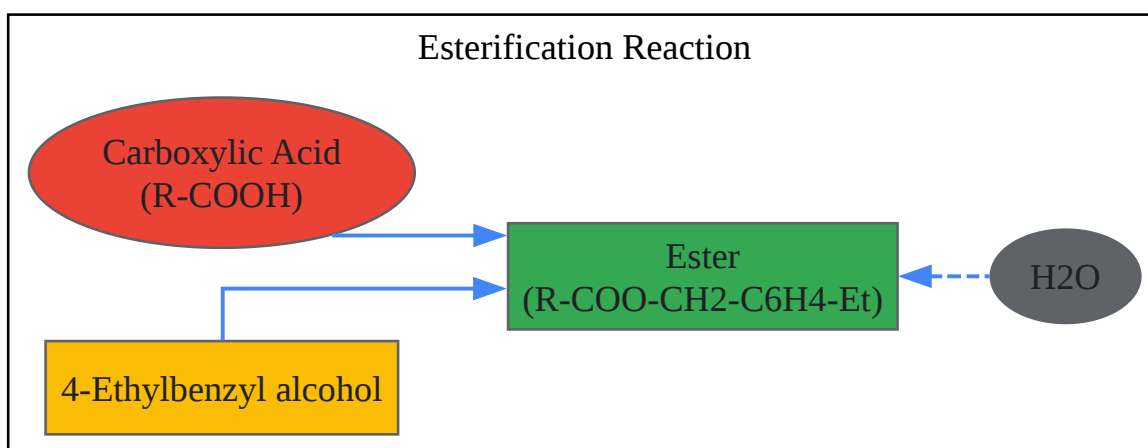
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General oxidation of **4-Ethylbenzyl alcohol**.

Esterification is a common reaction where an alcohol reacts with a carboxylic acid or its derivative to form an ester.

#### Experimental Protocol: General Fischer Esterification

- **Mixing:** In a round-bottom flask, combine **4-ethylbenzyl alcohol** with a carboxylic acid (e.g., acetic acid).
- **Catalysis:** Add a catalytic amount of a strong acid, such as sulfuric acid.
- **Heating:** Heat the mixture under reflux, typically with a Dean-Stark apparatus to remove the water formed during the reaction and drive the equilibrium towards the product.
- **Neutralization:** After cooling, neutralize the excess acid with a base like sodium bicarbonate solution.
- **Extraction and Purification:** Extract the ester with an organic solvent, wash the organic layer, dry it, and purify the ester by distillation or chromatography.

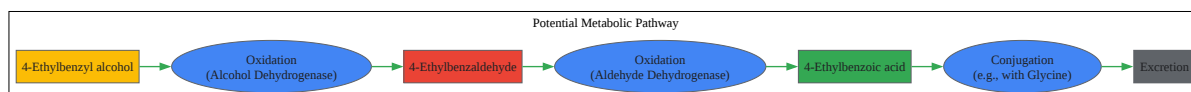


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General esterification of **4-Ethylbenzyl alcohol**.

## Biological Activity and Metabolism

Direct studies on the biological activity and metabolic pathways of **4-Ethylbenzyl alcohol** are limited in the available scientific literature. However, inferences can be drawn from the well-documented metabolism of benzyl alcohol and its derivatives. Generally, benzyl alcohols are metabolized in the liver. The primary metabolic pathway involves oxidation to the corresponding benzoic acid derivative, which is then often conjugated with glycine and excreted in the urine.



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A potential metabolic pathway for **4-Ethylbenzyl alcohol**.

It is important to note that the biological effects of **4-Ethylbenzyl alcohol** have not been extensively studied. Researchers investigating this compound should consider its structural similarity to other benzyl alcohols for which toxicological and pharmacological data are available, such as 4-methylbenzyl alcohol and 4-hydroxybenzyl alcohol, while recognizing that the ethyl substituent may influence its properties.

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